

Physicochemical properties of Deoxycorticosterone-d8 for analytical use.

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Compound of Interest

Compound Name: Deoxycorticosterone-d8

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Deoxycorticosterone-d8: A Technical Guide for Analytical Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **Deoxycorticosterone-d8** (DOC-d8), its application as an internal standard in analytical methodologies, and the relevant biological pathways of its non-labeled counterpart, Deoxycorticosterone (DOC). This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals utilizing DOC-d8 in their work.

Physicochemical Properties

Deoxycorticosterone-d8 is a deuterated form of Deoxycorticosterone, a steroid hormone with mineralocorticoid activity.^{[1][2]} The incorporation of deuterium atoms results in a higher molecular weight compared to the endogenous compound, making it an ideal internal standard for quantification by mass spectrometry.^[1] Its physical and chemical characteristics are summarized below.

Table 1: Physicochemical Properties of **Deoxycorticosterone-d8**

Property	Value	References
Molecular Formula	C ₂₁ H ₂₂ D ₈ O ₃	[3]
Molecular Weight	338.51 g/mol	[3]
Exact Mass	338.2697	[4]
CAS Number	55487-63-3	[3]
Appearance	White to off-white solid	[1]
Purity	>95% (HPLC)	[4]
Storage Temperature	-20°C or 2-8°C (long-term)	[1][5]
Solubility	Soluble in acetonitrile, methanol, and DMSO. Insoluble in water.	[6]

Analytical Use and Experimental Protocols

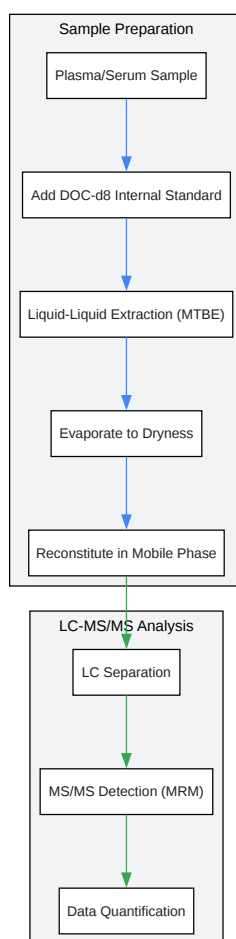
Deoxycorticosterone-d8 is primarily used as an internal standard for the accurate quantification of Deoxycorticosterone in biological matrices such as serum and plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][7] The co-elution of the deuterated standard with the native analyte allows for correction of variations in sample preparation and instrument response.

Sample Preparation: Liquid-Liquid Extraction

A common method for extracting steroids from serum or plasma is liquid-liquid extraction (LLE). The following is a representative protocol.

- **Sample Aliquoting:** Pipette 300 µL of serum or plasma (calibrator, quality control, or unknown sample) into a clean glass tube.[8]
- **Internal Standard Spiking:** Add 50 µL of a working solution of **Deoxycorticosterone-d8** in methanol to each tube.[8]

- Extraction: Add 1.5 mL of methyl tert-butyl ether (MTBE), vortex, and rock the tubes for 15 minutes.[9]
- Centrifugation: Centrifuge the tubes at 2000 x g for 10 minutes to separate the organic and aqueous layers.[9]
- Evaporation: Transfer the upper organic layer to a new tube and evaporate to dryness under a stream of nitrogen at approximately 45°C.[9]
- Reconstitution: Reconstitute the dried extract in 100 µL of a methanol/water mixture (e.g., 50:50, v/v) and vortex briefly before analysis.[8][9]



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Caption: Workflow for the analysis of Deoxycorticosterone using DOC-d8.

LC-MS/MS Conditions

The following table outlines typical LC-MS/MS parameters for the analysis of Deoxycorticosterone. The parameters for **Deoxycorticosterone-d8** would be identical for the chromatographic separation, with a mass shift in the MS/MS detection.

Table 2: Representative LC-MS/MS Parameters for Deoxycorticosterone Analysis

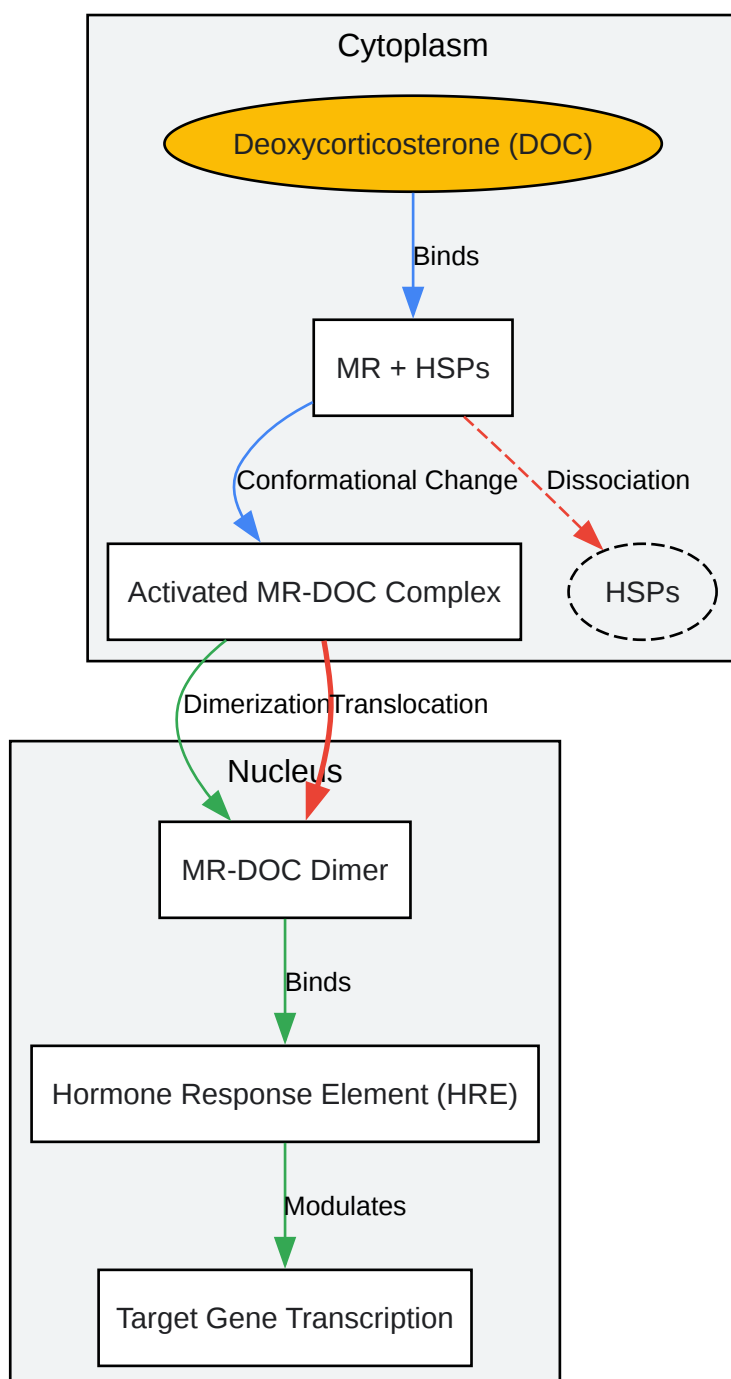
Parameter	Typical Value
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High Performance Liquid Chromatography (UHPLC) system
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Methanol with 0.1% formic acid
Flow Rate	0.3 - 0.4 mL/min
Injection Volume	5 - 20 μ L
Ionization Mode	Positive Electrospray Ionization (ESI+) or Atmospheric Pressure Chemical Ionization (APCI)
MS System	Triple quadrupole mass spectrometer
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (DOC)	m/z 331.2 \rightarrow 109.1 (Quantifier), m/z 331.2 \rightarrow 97.1 (Qualifier)
MRM Transition (DOC-d8)	m/z 339.3 \rightarrow 112.1 (Predicted Quantifier)

Note: The MRM transition for DOC-d8 is predicted based on the mass shift from deuterium labeling and may require empirical optimization.

Biological Context: Mineralocorticoid Receptor Signaling

Deoxycorticosterone is a steroid hormone that acts as a potent agonist of the mineralocorticoid receptor (MR).^{[1][2]} The signaling pathway initiated by the binding of a mineralocorticoid like Deoxycorticosterone to its receptor is crucial for regulating electrolyte and water balance.

Upon entering a target cell, Deoxycorticosterone binds to the mineralocorticoid receptor in the cytoplasm, which is complexed with heat shock proteins (HSPs).^{[5][10]} This binding induces a conformational change in the receptor, leading to the dissociation of the HSPs.^[10] The activated receptor-ligand complex then translocates to the nucleus, where it dimerizes and binds to specific DNA sequences known as hormone response elements (HREs) in the promoter regions of target genes.^{[4][5]} This interaction modulates the transcription of genes involved in ion and water transport, such as the epithelial sodium channel (ENaC).^[4]



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Caption: Mineralocorticoid receptor (MR) signaling pathway.

Conclusion

Deoxycorticosterone-d8 is an essential tool for the accurate and precise quantification of endogenous Deoxycorticosterone in biological samples. Its well-defined physicochemical properties and predictable behavior in analytical systems make it a reliable internal standard for LC-MS/MS applications. A thorough understanding of its properties, coupled with optimized analytical protocols and an appreciation of the biological context of mineralocorticoid signaling, enables researchers to generate high-quality, reproducible data in their studies.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 11-Deoxycorticosterone - Wikipedia [en.wikipedia.org]
- 3. synnovis.co.uk [synnovis.co.uk]
- 4. Mineralocorticoid receptor - Wikipedia [en.wikipedia.org]
- 5. Aldosterone and Mineralocorticoid Receptor System in Cardiovascular Physiology and Pathophysiology - PMC [pmc.ncbi.nlm.nih.gov]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. 11-Deoxycorticosterone Quantitative by HPLC-MS/MS, Serum or Plasma | ARUP Laboratories Test Directory [ltd.aruplab.com]
- 8. Method Development and Clinical Utility for Simultaneous Measurement of 21-Deoxycortisol, 17-Hydroxyprogesterone, Cortisol, and Cortisone Levels in Human Plasma Using UHPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 9. LC-MS based simultaneous profiling of adrenal hormones of steroids, catecholamines, and metanephrines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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